

Theoretical Molecular Weight of Choline Bicarbonate: A Technical Guide

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Compound of Interest

Compound Name: Choline bicarbonate

CAS No.: 78-73-9

Cat. No.: B1630540

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This document provides a detailed calculation of the theoretical molecular weight of **choline bicarbonate**. The intended audience includes researchers, scientists, and professionals in drug development who require precise molecular data for formulation and analysis.

Introduction

Choline bicarbonate is an ionic compound formed from the association of a choline cation and a bicarbonate anion. Accurate determination of its molecular weight is fundamental for various scientific applications, including stoichiometry in chemical reactions, preparation of solutions with specific molar concentrations, and pharmacokinetic modeling. This guide outlines the step-by-step calculation based on the chemical formulas of the constituent ions and the standard atomic weights of their elements.

Methodology for Theoretical Molecular Weight Calculation

The theoretical molecular weight of **choline bicarbonate** is the sum of the molecular weights of the choline cation and the bicarbonate anion. The molecular weight of each ion is calculated

by summing the atomic weights of its constituent atoms.

The chemical formula for the choline cation is $(C_5H_{14}NO)^+$, and for the bicarbonate anion, it is $(HCO_3)^-$.

The standard atomic weights used for the calculation are as follows:

- Carbon (C): 12.011 g/mol [1][2]
- Hydrogen (H): 1.008 g/mol [3][4]
- Nitrogen (N): 14.007 g/mol [5][6][7]
- Oxygen (O): 15.999 g/mol [8][9][10]

2.1. Calculation of Choline $(C_5H_{14}NO)^+$ Molecular Weight

The molecular weight is calculated as: (Number of C atoms × Atomic weight of C) + (Number of H atoms × Atomic weight of H) + (Number of N atoms × Atomic weight of N) + (Number of O atoms × Atomic weight of O) = $(5 \times 12.011) + (14 \times 1.008) + (1 \times 14.007) + (1 \times 15.999) = 60.055 + 14.112 + 14.007 + 15.999 = 104.173$ g/mol [11]

2.2. Calculation of Bicarbonate $(HCO_3)^-$ Molecular Weight

The molecular weight is calculated as: (Number of H atoms × Atomic weight of H) + (Number of C atoms × Atomic weight of C) + (Number of O atoms × Atomic weight of O) = $(1 \times 1.008) + (1 \times 12.011) + (3 \times 15.999) = 1.008 + 12.011 + 47.997 = 61.016$ g/mol [12]

2.3. Calculation of **Choline Bicarbonate** Molecular Weight

The total theoretical molecular weight is the sum of the molecular weights of the choline and bicarbonate ions: 104.173 g/mol + 61.016 g/mol = 165.189 g/mol

Data Presentation

The quantitative data for the molecular weight calculation is summarized in the tables below for clarity and ease of comparison.

Table 1: Atomic Weights of Constituent Elements

Element	Symbol	Atomic Weight (g/mol)
Carbon	C	12.011
Hydrogen	H	1.008
Nitrogen	N	14.007

| Oxygen | O | 15.999 |

Table 2: Molecular Weight Calculation for Choline (C₅H₁₄NO)⁺

Element	Number of Atoms	Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	5	12.011	60.055
Hydrogen	14	1.008	14.112
Nitrogen	1	14.007	14.007
Oxygen	1	15.999	15.999

| Total | | | 104.173 |

Table 3: Molecular Weight Calculation for Bicarbonate (HCO₃)⁻

Element	Number of Atoms	Atomic Weight (g/mol)	Total Weight (g/mol)
Hydrogen	1	1.008	1.008
Carbon	1	12.011	12.011
Oxygen	3	15.999	47.997

| Total | | | 61.016 |

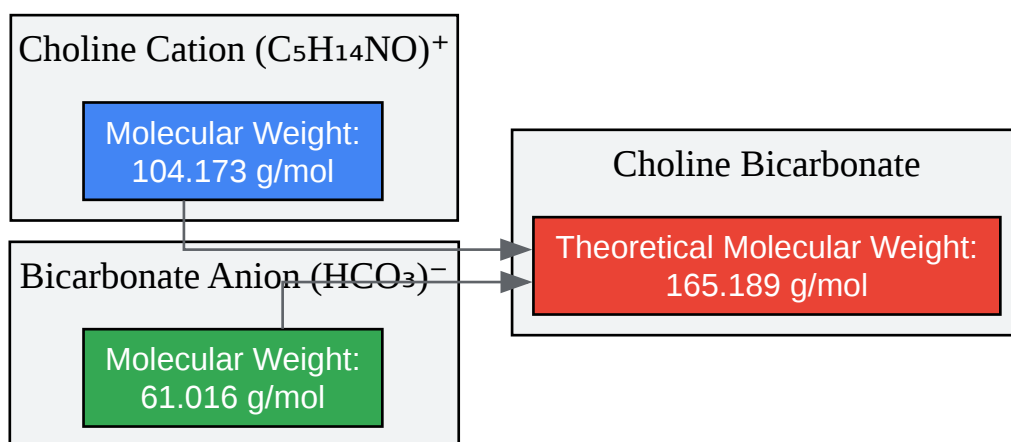
Table 4: Summary of Theoretical Molecular Weight

Ion	Chemical Formula	Molecular Weight (g/mol)
Choline	$(C_5H_{14}NO)^+$	104.173
Bicarbonate	$(HCO_3)^-$	61.016

| **Choline Bicarbonate** | $C_6H_{15}NO_3$ | 165.189 |

Visualization of Component Relationship

The following diagram illustrates the logical relationship for determining the final molecular weight of **choline bicarbonate** from its constituent ions.



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Caption: Calculation workflow for the theoretical molecular weight of **choline bicarbonate**.

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